

A Comprehensive Technical Guide to High-Purity OLED Grade 8-Hydroxyquinolinolato-lithium (Liq)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 8-Hydroxyquinolinolato-lithium

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This technical guide provides an in-depth overview of **8-Hydroxyquinolinolato-lithium (Liq)**, a critical material in the advancement of Organic Light-Emitting Diode (OLED) technology. This document covers the synthesis, purification, characterization, and application of high-purity, OLED-grade Liq, with a focus on providing practical experimental protocols and detailed technical data.

Introduction

8-Hydroxyquinolinolato-lithium (Liq) is an organometallic complex that has garnered significant attention in the field of organic electronics. Its primary application is as an electron transport material (ETM) and electron injection layer (EIL) in OLEDs. The performance of an OLED, including its efficiency, brightness, and operational stability, is intrinsically linked to the purity and quality of the constituent materials. High-purity Liq facilitates efficient electron injection from the cathode and transport to the emissive layer, a crucial process for the electroluminescence of the device.^{[1][2]} Its high thermal stability also contributes to the longevity of OLED devices.^[1]

Physicochemical Properties

The fundamental properties of **8-Hydroxyquinolinolato-lithium** are summarized in the table below. The purity of the material, particularly after sublimation, is a key determinant of its performance in OLED applications.[\[3\]](#)

Property	Value	Reference
Chemical Name	8-Hydroxyquinolinolato-lithium	
Synonyms	Liq, Lithium 8-quinolate, Lithium-8-hydroxyquinolinolate	[3]
CAS Number	850918-68-2, 25387-93-3	[1] [3]
Chemical Formula	C ₉ H ₆ LiNO	
Molecular Weight	151.09 g/mol	
Appearance	Light yellow powder	[3]
Purity	>98% (unsublimed), >99.5% (sublimed)	[3]
Melting Point	366-368 °C	[1]
HOMO Level	-5.8 eV	
LUMO Level	-2.7 eV	
Absorption (λ _{max})	~365 nm	
Photoluminescence (λ _{em})	~485 nm	

Synthesis and Purification

The synthesis of high-purity Liq is paramount for achieving high-performance OLEDs. The most common synthetic route involves the reaction of 8-hydroxyquinoline with a lithium salt.

Synthesis of 8-Hydroxyquinolinolato-lithium

A widely used method for synthesizing Liq is through a liquid-phase reaction between 8-hydroxyquinoline and lithium hydride in an acetonitrile solvent.[\[4\]](#)

Experimental Protocol:

- **Reaction Setup:** In a three-necked flask equipped with a mechanical stirrer, condenser, and nitrogen inlet, add 8-hydroxyquinoline and acetonitrile in a 1:5 (g/mL) ratio.[4]
- **Dissolution:** Heat the mixture to 40-50°C under a nitrogen atmosphere with continuous stirring until the 8-hydroxyquinoline is completely dissolved.[5] Maintain this temperature for 2-4 hours.[4]
- **Reaction:** Gradually add lithium hydride (1.5 molar equivalents relative to 8-hydroxyquinoline) to the solution in small portions over a period of 3 hours.[4]
- **Reaction Completion:** After the addition of lithium hydride is complete, continue the reaction at 40-50°C for an additional 5 hours.[4]
- **Isolation of Crude Product:** Cool the reaction mixture to room temperature and filter the resulting precipitate. This solid is the crude **8-Hydroxyquinolinolato-lithium**.

Purification of 8-Hydroxyquinolinolato-lithium

Purification is a critical step to remove unreacted starting materials and byproducts, which can act as charge traps and quenching centers in an OLED, thereby reducing device efficiency and lifetime.[5] A multi-step purification process involving washing, recrystallization, and sublimation is typically employed.

Experimental Protocol:

- **Washing:** Wash the crude Liq product with acetonitrile to remove unreacted 8-hydroxyquinoline and other soluble impurities.
- **Recrystallization:**
 - Dissolve the washed Liq in a minimal amount of a suitable hot solvent, such as a mixture of toluene and acetonitrile.
 - Allow the solution to cool slowly to room temperature, which promotes the formation of high-purity crystals.

- Collect the crystals by vacuum filtration and wash them with a small amount of cold solvent.[\[6\]](#)[\[7\]](#)
- Dry the purified crystals under vacuum.
- Sublimation: For achieving the highest purity (>99.5%), train sublimation is the preferred method. This process separates volatile impurities from the final product.[\[8\]](#)
 - Place the recrystallized Liq in a sublimation tube under high vacuum ($<10^{-5}$ Torr).
 - Heat the material to a temperature where it sublimates but does not decompose (typically 250-300°C).
 - The purified Liq will deposit on a cooler part of the sublimation apparatus, leaving behind less volatile impurities.

Characterization of High-Purity Liq

To ensure the quality of the synthesized Liq, a suite of analytical techniques is employed to verify its chemical identity and purity.

High-Performance Liquid Chromatography (HPLC)

HPLC is a powerful technique for assessing the purity of Liq.

Experimental Protocol:

- Column: A reverse-phase C18 column is typically used.
- Mobile Phase: A mixture of acetonitrile and water is a common mobile phase. The exact ratio may need to be optimized.[\[9\]](#)[\[10\]](#)
- Flow Rate: A flow rate of 1.0 mL/min is standard.
- Detection: UV detection at a wavelength corresponding to the absorbance maximum of Liq (around 254 nm or 365 nm) is used to quantify the purity.[\[10\]](#)
- Sample Preparation: Dissolve a small amount of the Liq sample in the mobile phase and filter it before injection.

Thermal Analysis (TGA/DSC)

Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) are used to determine the thermal stability and melting point of Liq.

Experimental Protocol:

- Apparatus: A simultaneous TGA/DSC instrument.
- Sample Preparation: Place a small amount of the Liq sample (5-10 mg) in an aluminum or platinum pan.[\[11\]](#)
- Atmosphere: Conduct the analysis under an inert nitrogen atmosphere with a purge rate of 20-50 mL/min.[\[11\]](#)
- Heating Rate: A heating rate of 10°C/min is typically used.[\[11\]](#)
- Temperature Range: Scan from room temperature to above the melting point (e.g., 25°C to 400°C).
- Analysis: The TGA curve will show the decomposition temperature, while the DSC curve will indicate the melting point.[\[12\]](#)[\[13\]](#)

Spectroscopic Analysis (FTIR and NMR)

Fourier-Transform Infrared (FTIR) and Nuclear Magnetic Resonance (NMR) spectroscopy are used to confirm the chemical structure of the synthesized Liq.

Experimental Protocol (FTIR):

- Prepare a KBr pellet containing a small amount of the Liq sample or use an ATR-FTIR spectrometer.
- Record the spectrum in the range of 4000-400 cm^{-1} .
- The characteristic peaks corresponding to the quinoline ring and its coordination with lithium should be observed.[\[14\]](#)

Experimental Protocol (NMR):

- Dissolve the Liq sample in a suitable deuterated solvent (e.g., DMSO-d₆).
- Acquire ¹H and ¹³C NMR spectra.
- The chemical shifts and coupling constants of the protons and carbons on the quinoline ring will confirm the structure.[\[15\]](#)[\[16\]](#)

Application in OLEDs

High-purity Liq is a cornerstone material for the fabrication of efficient and stable OLEDs. It is typically used as a thin layer between the electron transport layer (ETL) and the metal cathode.

OLED Device Fabrication

OLEDs are fabricated by sequentially depositing thin layers of organic materials and a metal cathode onto a transparent conductive substrate, typically indium tin oxide (ITO) coated glass. Vacuum thermal evaporation is the standard technique for depositing small molecule organic materials like Liq.[\[3\]](#)[\[17\]](#)[\[18\]](#)

Experimental Protocol (Vacuum Thermal Evaporation):

- Substrate Cleaning: Thoroughly clean the ITO-coated glass substrate by sonicating in a sequence of detergent, deionized water, acetone, and isopropanol. Dry the substrate with a stream of nitrogen and treat it with UV-ozone to improve the work function of the ITO.
- Layer Deposition: In a high vacuum chamber (<10⁻⁶ Torr), sequentially deposit the organic layers. A typical device structure is as follows:
 - Hole Injection Layer (HIL): e.g., HAT-CN (5 nm)
 - Hole Transport Layer (HTL): e.g., TAPC (30 nm)
 - Emissive Layer (EML): e.g., TCTA doped with a phosphorescent emitter (15 nm)
 - Electron Transport Layer (ETL): e.g., B3PYMPM (50 nm)

- Electron Injection Layer (EIL): **8-Hydroxyquinolinolato-lithium** (Liq) (1-2 nm)
- Cathode: Aluminum (Al) (100 nm)
- Deposition Parameters:
 - Deposition Rate: The deposition rate for organic layers is typically 0.1-0.2 nm/s, and for the Liq layer, it is around 0.05 nm/s. The metal cathode is deposited at a higher rate of 0.5-1 nm/s.^[19]
 - Substrate Temperature: The substrate is typically kept at room temperature during deposition.
- Encapsulation: After fabrication, the device should be encapsulated in an inert atmosphere (e.g., a glove box) to protect the organic layers from oxygen and moisture, which can degrade device performance.

OLED Device Characterization

The performance of the fabricated OLED is evaluated by measuring its current-voltage-luminance (I-V-L) characteristics and its operational lifetime.

Experimental Protocol (I-V-L Measurement):

- Use a source measure unit (SMU) to apply a voltage across the device and measure the current.
- Simultaneously, use a calibrated photodiode or a spectroradiometer to measure the luminance (in cd/m^2) of the emitted light.
- From the I-V-L data, the current efficiency (cd/A), power efficiency (lm/W), and external quantum efficiency (EQE, %) can be calculated.

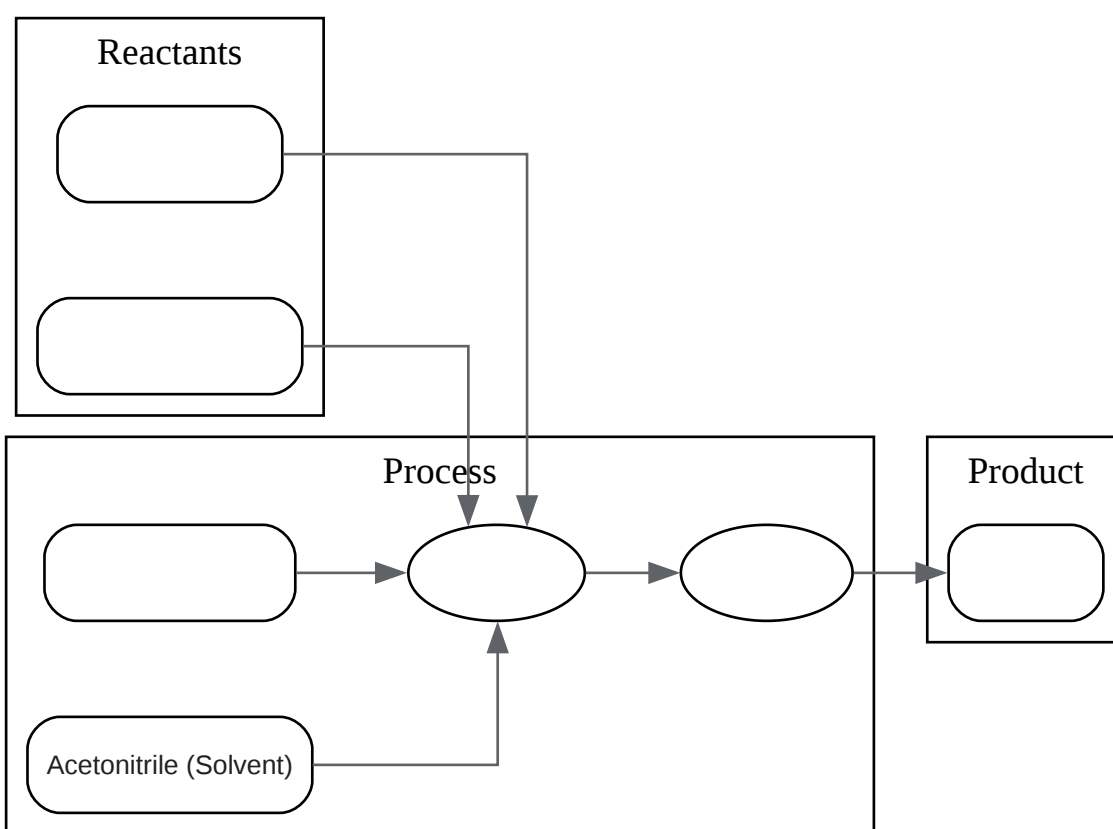
Experimental Protocol (Lifetime Measurement):

- Drive the OLED at a constant current density corresponding to a specific initial luminance (e.g., 1000 cd/m^2).

- Monitor the luminance of the device over time.
- The lifetime is often defined as the time it takes for the luminance to decay to 50% (LT50) or 95% (LT95) of its initial value.
- Accelerated lifetime testing can be performed at higher temperatures and/or higher initial luminance to predict the device's longevity under normal operating conditions.[1][20][21][22]

Visualizations

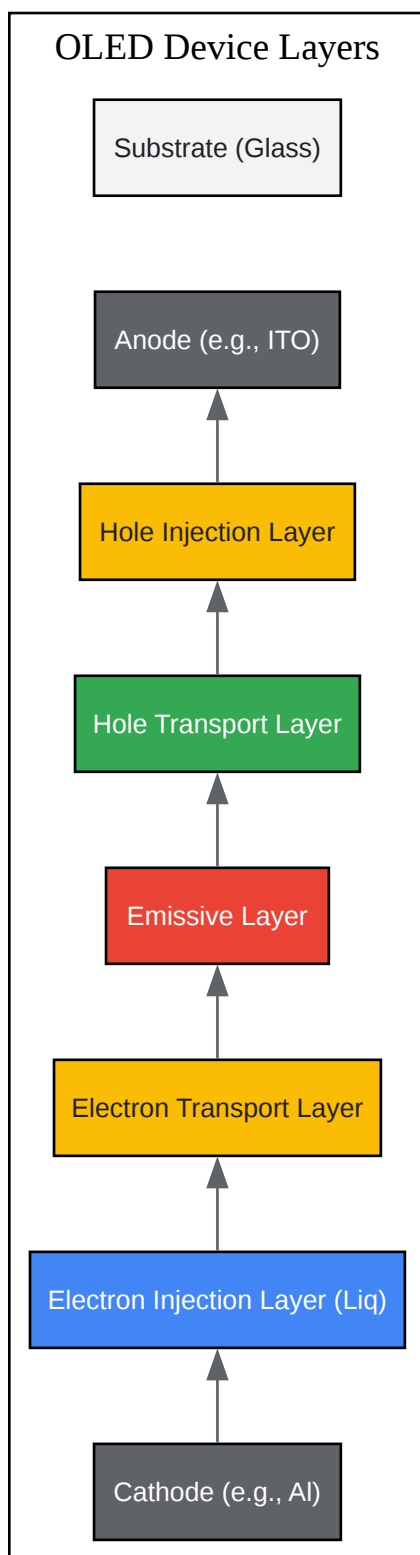
Synthesis of 8-Hydroxyquinolinolato-lithium



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Caption: Synthesis of crude **8-Hydroxyquinolinolato-lithium** (Liq).

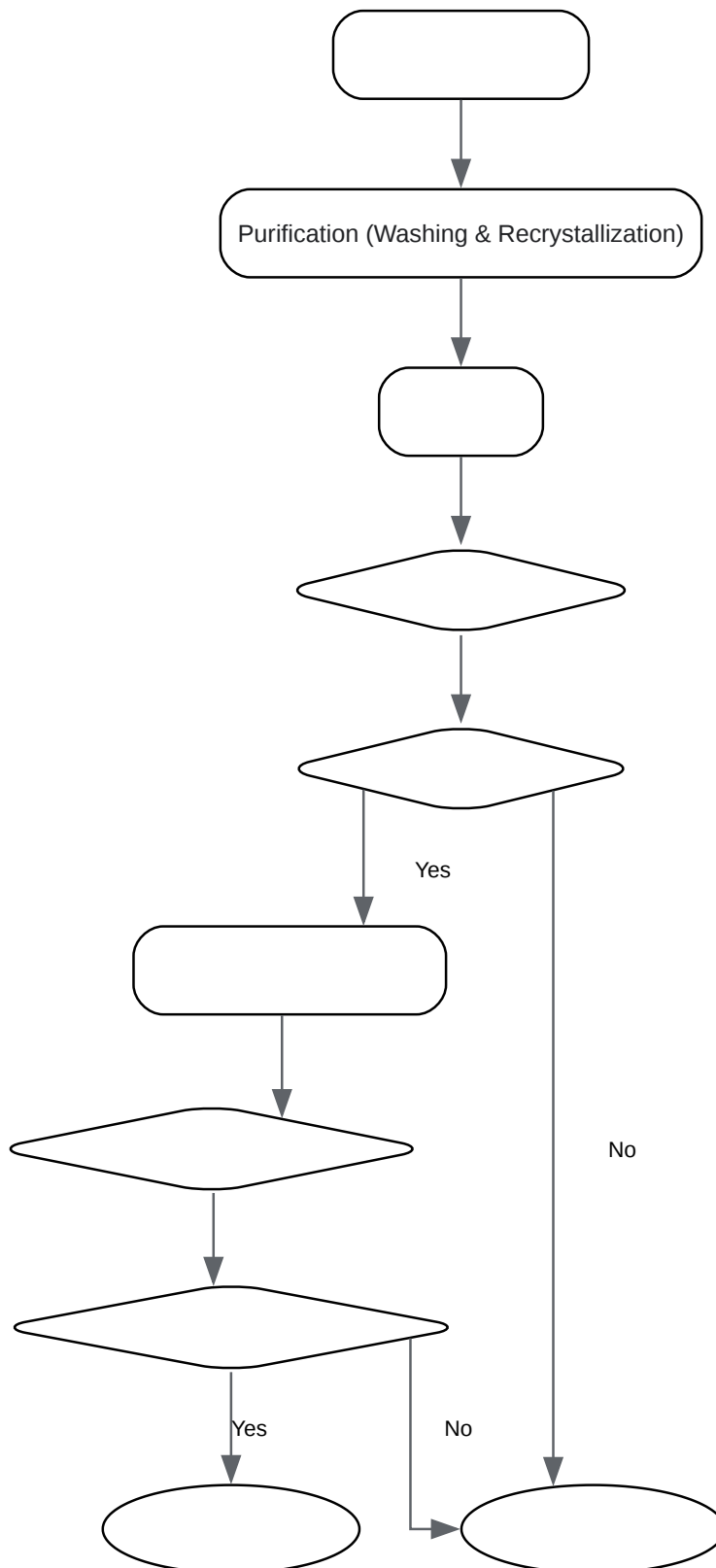
Typical OLED Device Structure with Liq



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Caption: A typical multi-layer OLED device structure incorporating Liq.

Quality Control Workflow for OLED-Grade Liq



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Caption: Quality control workflow for producing high-purity Liq.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to High-Purity OLED Grade 8-Hydroxyquinolinolato-lithium (Liq)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b049599#high-purity-oled-grade-8-hydroxyquinolinolato-lithium]

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